

# Technisches Handbuch zum Eisentartrat-Komplex in wässriger Lösung

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Eisentartrat

Cat. No.: B12056577

[Get Quote](#)

Zielgruppe: Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Dieses Dokument bietet einen detaillierten technischen Überblick über die Bildung, Struktur, Eigenschaften und experimentellen Protokolle im Zusammenhang mit dem **Eisentartrat-Komplex** in wässriger Lösung. Es dient als umfassende Ressource für Fachleute, die in den Bereichen Chemie, Pharmazie und Materialwissenschaften arbeiten.

## Einleitung und chemische Grundlagen

Der **Eisentartrat-Komplex** ist eine metallorganische Verbindung, die durch die Reaktion von Eisenionen (entweder Eisen(II) oder Eisen(III)) mit Weinsäure oder ihren Salzen (Tartraten) in einer wässrigen Lösung entsteht. Die Komplexbildung ist von erheblichem Interesse aufgrund ihrer Relevanz in verschiedenen Bereichen, von Lebensmittelzusatzstoffen bis hin zu potenziellen pharmazeutischen Anwendungen. Weinsäure, eine Dihydroxy-Dicarbonsäure, fungiert als Chelatbildner, der über seine Carboxyl- und Hydroxylgruppen an das Eisen-Zentralion binden kann.

Die Stabilität und Speziation des Komplexes werden stark vom pH-Wert der Lösung, dem molaren Verhältnis von Eisen zu Tartrat und dem Vorhandensein anderer Ionen beeinflusst. Insbesondere Eisen(III)-Komplexe sind für ihre intensive Färbung und ihre Rolle bei Redoxreaktionen bekannt. In der pharmazeutischen Forschung werden Eisenkomplexe auf ihr Potenzial als Medikamentenkandidaten, insbesondere in der Krebstherapie und als antimikrobielle Wirkstoffe, untersucht.

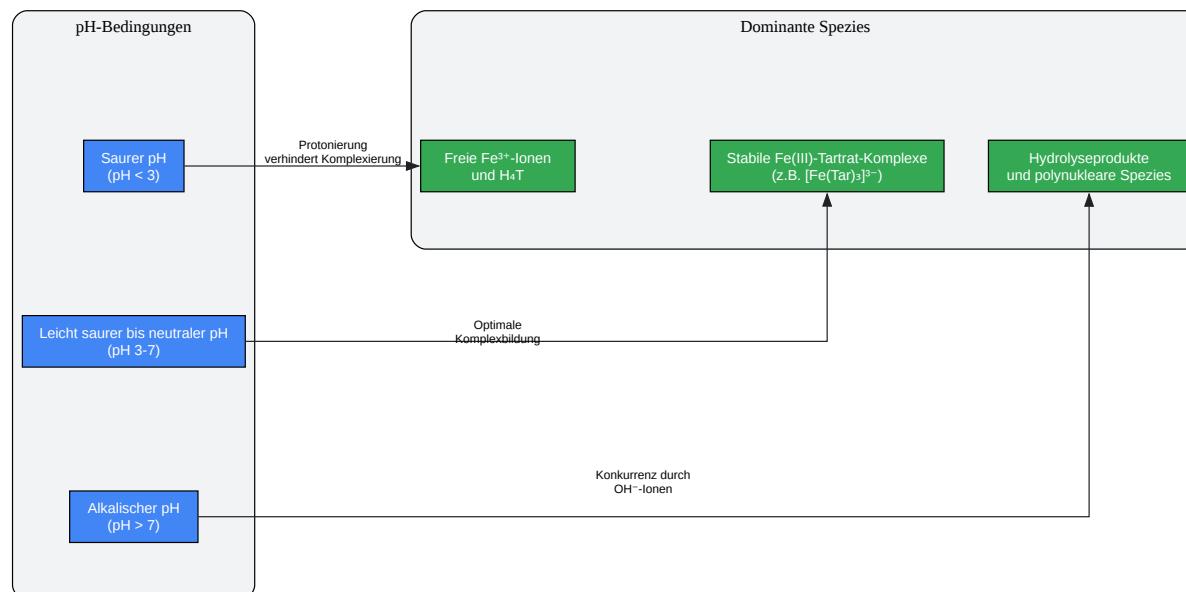
## Struktur und Speziation in wässriger Lösung

Die Struktur des **Eisentartrat**-Komplexes kann je nach Bedingungen variieren. Neuere Studien deuten darauf hin, dass der aktive Komplex in vielen Fällen eine zweikernige Eisen(III)-Struktur mit zwei überbrückenden meso-Tartrat-Liganden ist. In dieser Konfiguration sind die beiden Eisenatome antiferromagnetisch gekoppelt.

Die Stöchiometrie des Komplexes ist stark pH-abhängig. Untersuchungen mittels potentiometrischer Titration haben gezeigt, dass sich bei einem pH-Wert zwischen 3 und 6 ein Komplex in der Form  $\text{Fe}(\text{Tar})_3$  bilden kann. Die Komplexierung erfolgt hauptsächlich durch die Bindung des Carboxylsauerstoffs an das Fe(III)-Ion. Magnetische Suszeptibilitätsmessungen über einen breiten pH-Bereich (1 bis 13) haben die Bildung verschiedener poly- und mononuklearer Komplexe in Lösung aufgezeigt.

## Logischer Ablauf der pH-abhängigen Komplexbildung

Das folgende Diagramm veranschaulicht die allgemeine Beziehung zwischen dem pH-Wert und der Bildung von Eisen(III)-Tartrat-Spezies in wässriger Lösung.



[Click to download full resolution via product page](#)

Abbildung 1: Logisches Diagramm der pH-abhängigen Speziation von Eisen(III)-Tartrat.

## Quantitative Daten

Die Stabilität von Metallkomplexen wird durch ihre Bildungskonstanten ( $K$ ) oder Stabilitätskonstanten ( $\beta$ ) quantifiziert. Die folgende Tabelle fasst die aus potentiometrischen Titrationsdaten für den Eisen(III)-Citrat-Komplex ermittelten Werte zusammen, die als Referenz für einen ähnlichen Hydroxycarbonsäure-Komplex dienen. Für den Eisen(III)-Tartrat-Komplex wurde ein stabiler  $\text{Fe}(\text{Tar})_3$ -Komplex im pH-Bereich von 3 bis 6 identifiziert.

Tabelle 1: Stabilitätskonstanten des Eisen(III)-Citrat-Komplexes

Parameter	Wert	Beschreibung
$\log K_1$	1.70	Logarithmus der schrittweisen Bildungskonstante für $[\text{Fe}(\text{Cit})]$
$\log K_2$	1.03	Logarithmus der schrittweisen Bildungskonstante für $[\text{Fe}(\text{Cit})_2]^{3-}$

|  $\log \beta$  | 2.73 | Logarithmus der Gesamtstabilitätskonstante |

Tabelle 2: Spektrophotometrische Daten

Parameter	Wert	Bedingungen
$\lambda_{\text{max}}$	380 nm	Wellenlänge der maximalen Absorption zur Verfolgung der Komplexbildung

| pH-Bereich | 3 bis 6 | Optimaler pH-Bereich für die Bildung des  $\text{Fe}(\text{Tar})_3$ -Komplexes |

## Experimentelle Protokolle

### Protokoll 1: Synthese eines pulverförmigen Eisen-Natrium-Tartrat-Komplexes

Dieses Protokoll basiert auf etablierten Verfahren zur Herstellung des Komplexes für verschiedene Anwendungen, einschließlich der Herstellung von Cellulose-Lösungsmitteln.

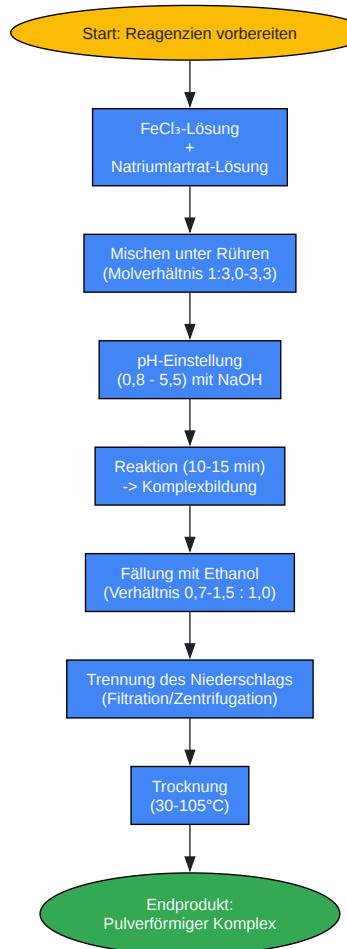
Materialien:

- Eisen(III)-chlorid ( $\text{FeCl}_3$ ) oder ein anderes dreiwertiges Eisensalz
- Natriumtartrat ( $\text{Na}_2\text{C}_4\text{H}_4\text{O}_6$ )

- Natriumhydroxid (NaOH) zur pH-Einstellung
- Fällungsmittel (z. B. Ethanol, Methanol)
- Destilliertes Wasser

**Verfahren:**

- Eine wässrige Lösung von Eisen(III)-chlorid (z. B. 0,62 M) herstellen.
- In einem separaten Gefäß Natriumtartrat in destilliertem Wasser auflösen.
- Die Eisen(III)-chlorid-Lösung unter Rühren zur Natriumtartrat-Lösung geben. Das molare Verhältnis von Eisensalz zu Tartrat sollte zwischen 1:3,0 und 1:3,3 liegen.
- Den pH-Wert der Reaktionsmischung mit Natriumhydroxid auf einen Wert zwischen 0,8 und 5,5 einstellen (z. B. pH 5,5).
- Die Mischung für 10-15 Minuten rühren, um die Bildung der Reaktionsmasse, die den gewünschten Komplex enthält, zu vervollständigen.
- Den Komplex durch Zugabe eines Fällungsmittels wie Ethanol ausfällen. Das Volumenverhältnis von Fällungsmittel zu Reaktionsmasse sollte etwa 0,7-1,5:1,0 betragen.
- Den Niederschlag von der Mutterlauge abtrennen (z. B. durch Filtration oder Zentrifugation).
- Den Niederschlag bei einer Temperatur zwischen 30 °C und 105 °C trocknen, um das pulverförmige Produkt zu erhalten.



[Click to download full resolution via product page](#)

Abbildung 2: Arbeitsablauf für die Synthese des Eisen-Natrium-Tartrat-Komplexes.

## Protokoll 2: Charakterisierung mittels potentiometrischer und UV/Vis-spektrophotometrischer Titration

Dieses Protokoll beschreibt die Untersuchung der Komplexbildung in Lösung, wie sie zur Bestimmung von Stöchiometrie und Stabilitätskonstanten verwendet wird.

Materialien und Geräte:

- Eisen(III)-chlorid-Stammlösung
- Natriumtartrat-Lösung

- 0,1 M Natriumchlorid (als Elektrolyt)
- Standardisierte Salzsäure- und Natriumhydroxid-Lösungen
- pH-Meter und Potentiometer
- UV/Vis-Spektrophotometer
- Temperaturgesteuertes Reaktionsgefäß (z. B. 25 °C)

Verfahren:

- Potentiometrische Titration: a. Eine Lösung mit einer bekannten Konzentration von Eisen(III)-chlorid und Natriumtartrat in 0,1 M NaCl-Lösung vorbereiten. b. Die Lösung mit einer standardisierten NaOH-Lösung titrieren. c. Den pH-Wert nach jeder Zugabe von NaOH aufzeichnen, um eine Titrationskurve zu erstellen. d. Die erhaltenen Daten analysieren, um die Anzahl der an das Fe(III)-Ion gebundenen Ligandenmoleküle und die schrittweisen Gleichgewichts-Bildungskonstanten zu bestimmen.
- To cite this document: BenchChem. [Technisches Handbuch zum Eisentartrat-Komplex in wässriger Lösung]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12056577#eisentartrat-komplex-in-wässriger-lösung\]](https://www.benchchem.com/product/b12056577#eisentartrat-komplex-in-wässriger-lösung)

---

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)